

Application Notes and Protocols for PF-03715455, a p38 MAPK Inhibitor

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Compound of Interest

Compound Name: PF-03715455

Cat. No.: B1679676

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Introduction

PF-03715455 is a potent and selective inhibitor of p38 mitogen-activated protein kinase (MAPK), with particular activity against the α and β isoforms.[1] The p38 MAPK signaling pathway is a critical regulator of inflammatory responses, and its activation by cellular stressors and pro-inflammatory cytokines leads to the production of downstream mediators such as tumor necrosis factor-alpha (TNF- α).[2][3][4] Inhibition of this pathway is a key area of investigation for therapeutic intervention in inflammatory diseases such as chronic obstructive pulmonary disease (COPD) and asthma.[5][6][7][8]

These application notes provide a detailed protocol for a cell-based assay to determine the inhibitory activity of **PF-03715455** on the p38 MAPK pathway. The described assay utilizes lipopolysaccharide (LPS) to stimulate the release of TNF- α in a human monocytic cell line, a well-established model for studying inflammatory responses.[9][10]

Product Information

Product Name	PF-03715455
Alternative Names	PF-3715455, PF 3715455[8]
Mechanism of Action	Inhibitor of p38 Mitogen-Activated Protein Kinase (MAPK)[1][5][6][8]
Chemical Formula	C35H34ClN7O3S2[5][11]
Molecular Weight	700.27 g/mol [5][11]

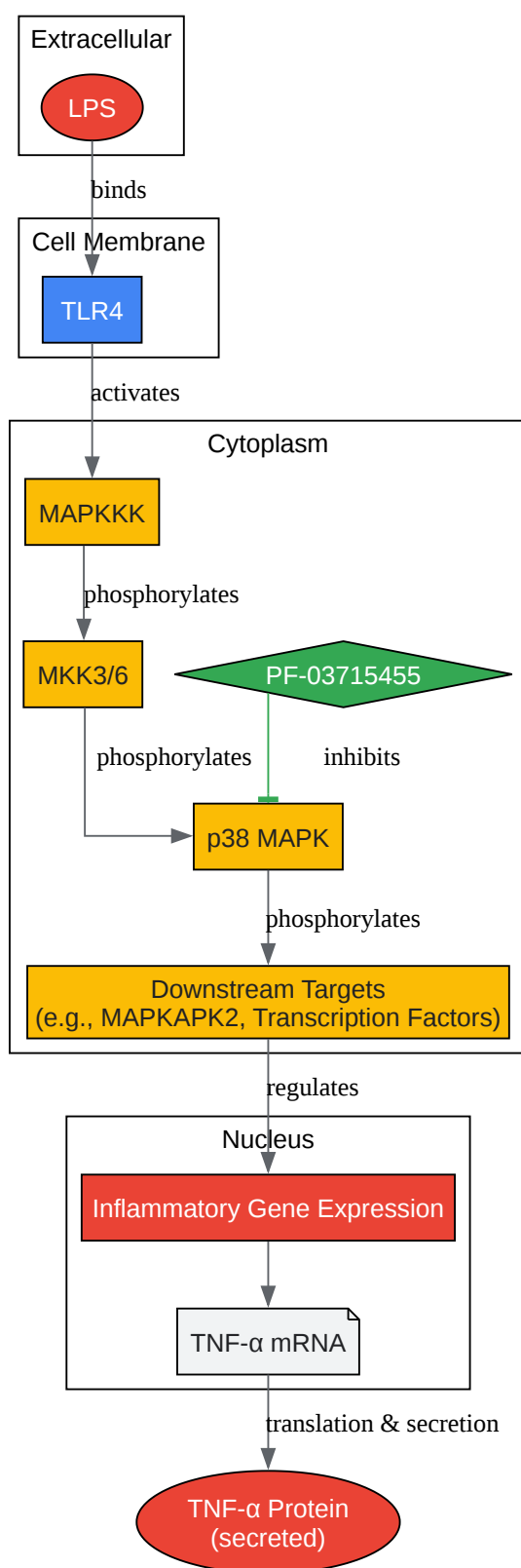
Quantitative Data

The inhibitory activity of **PF-03715455** has been characterized in both biochemical and cell-based assays.

Assay Type	Target/Stimulus	Cell Line/System	IC50
Biochemical Assay	p38 α MAPK	-	0.88 nM[1]
Biochemical Assay	p38 β MAPK	-	23 nM[1]
Cell-Based Assay	LPS-induced TNF α production	Human Whole Blood	1.7 nM[1]

Signaling Pathway

The p38 MAPK signaling cascade is initiated by various extracellular stimuli, including inflammatory cytokines and cellular stress. This leads to the activation of a phosphorylation cascade, culminating in the activation of p38 MAPK. Activated p38 then phosphorylates downstream targets, including other kinases and transcription factors, which regulate the expression of inflammatory mediators like TNF- α .



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Caption: p38 MAPK signaling pathway and the inhibitory action of **PF-03715455**.

Experimental Protocols

Cell-Based Assay for Inhibition of LPS-Induced TNF- α Production

This protocol describes a method to determine the IC₅₀ of **PF-03715455** by measuring its ability to inhibit the secretion of TNF- α from LPS-stimulated human monocytic cells (e.g., THP-1).

Materials:

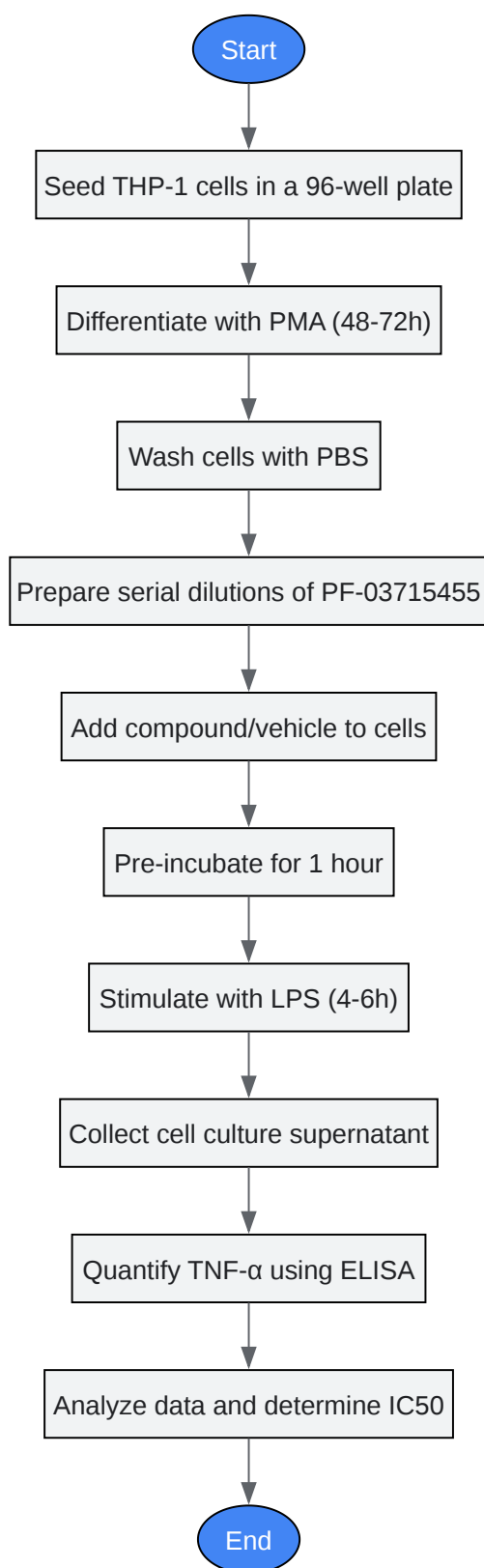
- Human monocytic cell line (e.g., THP-1)
- RPMI-1640 cell culture medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Phorbol 12-myristate 13-acetate (PMA)
- Lipopolysaccharide (LPS) from E. coli
- **PF-03715455**
- Dimethyl sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS)
- Human TNF- α ELISA kit
- 96-well cell culture plates
- CO₂ incubator (37°C, 5% CO₂)
- Microplate reader

Protocol:

- Cell Culture and Differentiation:
 - Culture THP-1 cells in RPMI-1640 medium supplemented with 10% FBS and 1% Penicillin-Streptomycin.
 - To differentiate the monocytic THP-1 cells into a macrophage-like phenotype, seed the cells in a 96-well plate at a density of 1×10^5 cells/well in media containing 100 ng/mL PMA.
 - Incubate for 48-72 hours to allow for adherence and differentiation.
 - After incubation, gently wash the cells twice with warm PBS to remove non-adherent cells and PMA-containing medium.
- Compound Preparation and Treatment:
 - Prepare a stock solution of **PF-03715455** in DMSO.
 - Perform serial dilutions of **PF-03715455** in culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration in all wells is consistent and does not exceed 0.1%.
 - Add the diluted **PF-03715455** or vehicle control (medium with the same final DMSO concentration) to the appropriate wells of the 96-well plate containing the differentiated THP-1 cells.
 - Pre-incubate the cells with the compound for 1 hour at 37°C.
- Cell Stimulation:
 - Prepare a working solution of LPS in culture medium.
 - Add LPS to the wells to a final concentration of 1 µg/mL to stimulate TNF-α production. Include wells with no LPS stimulation as a negative control.
 - Incubate the plate for 4-6 hours at 37°C.
- TNF-α Quantification:

- After the incubation period, centrifuge the 96-well plate at a low speed (e.g., 300 x g) for 5 minutes to pellet any detached cells.
- Carefully collect the cell culture supernatants for analysis.
- Quantify the concentration of TNF- α in the supernatants using a human TNF- α ELISA kit, following the manufacturer's instructions.
- Data Analysis:
 - Generate a standard curve using the TNF- α standards provided in the ELISA kit.
 - Determine the concentration of TNF- α in each sample from the standard curve.
 - Calculate the percentage of inhibition of TNF- α production for each concentration of **PF-03715455** compared to the vehicle-treated, LPS-stimulated control.
 - Plot the percentage of inhibition against the log of the compound concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Experimental Workflow



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Caption: Workflow for the cell-based assay of **PF-03715455**.

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